

physical properties of 2-Methoxy-4-nitrobenzoic acid

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Compound of Interest

Compound Name: 2-Methoxy-4-nitrobenzoic acid

Cat. No.: B016876

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An In-depth Technical Guide on the Physical Properties of 2-Methoxy-4-nitrobenzoic Acid

This technical guide provides a comprehensive overview of the physical properties of **2-Methoxy-4-nitrobenzoic acid**, designed for researchers, scientists, and professionals in the field of drug development. The document outlines key quantitative data, experimental protocols for their determination, and a logical workflow for the physical characterization of the compound.

Physical and Chemical Properties

2-Methoxy-4-nitrobenzoic acid is a pale yellow to green solid compound.^[1] A summary of its key physical and chemical properties is presented in the table below for easy reference and comparison.

Property	Value	Reference(s)
Molecular Formula	C ₈ H ₇ NO ₅	[1]
Molecular Weight	197.14 g/mol	[2]
Melting Point	144.5-150.5 °C	[3]
146-148 °C (lit.)	[2]	
Boiling Point	Not available	
Solubility	Sparingly soluble in water. Expected to be soluble in polar organic solvents like ethanol, methanol, DMSO, and DMF.[4]	
pKa	Not explicitly found, but for the related compound 4-nitrobenzoic acid, the pKa is 3.41 in water.[5]	

Spectroscopic Data

Spectroscopic analysis is fundamental to confirming the structure of **2-Methoxy-4-nitrobenzoic acid**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: The synthesis and characterization of **2-Methoxy-4-nitrobenzoic acid** by ¹H and ¹³C-NMR spectra have been reported.
- Infrared (IR) Spectroscopy: IR spectral data, obtained through techniques like Attenuated Total Reflectance (ATR), are available in public databases such as PubChem.[1]
- Mass Spectrometry (MS): Mass spectrometry data provides crucial information regarding the molecular weight and fragmentation pattern of the compound.

Experimental Protocols

This section details the methodologies for determining the key physical properties of **2-Methoxy-4-nitrobenzoic acid**.

Melting Point Determination

Objective: To determine the temperature range over which the solid compound transitions to a liquid.

Methodology:

- **Sample Preparation:** A small amount of the dry, finely powdered **2-Methoxy-4-nitrobenzoic acid** is loaded into a capillary tube, which is sealed at one end.
- **Instrumentation:** A calibrated digital melting point apparatus is utilized.
- **Data Acquisition:** The capillary tube is inserted into the heating block of the apparatus. The temperature is increased at a controlled rate. The temperatures at which the substance first begins to melt and when it becomes completely liquid are recorded to define the melting point range.

Solubility Assessment

Objective: To determine the solubility of the compound in various solvents.

Methodology:

- **Solvent Selection:** A range of standard laboratory solvents should be used, including water, ethanol, methanol, dimethyl sulfoxide (DMSO), and dimethylformamide (DMF).
- **Procedure:** A small, accurately weighed amount of **2-Methoxy-4-nitrobenzoic acid** is added to a test tube containing a known volume of the selected solvent. The mixture is vortexed or agitated thoroughly at a controlled temperature.
- **Data Analysis:** The solubility is determined by visual inspection. If the solid dissolves completely, it is deemed soluble. If not, it is classified as partially soluble or insoluble. For quantitative analysis, the saturated solution can be analyzed to determine the concentration of the dissolved solute.

pKa Determination

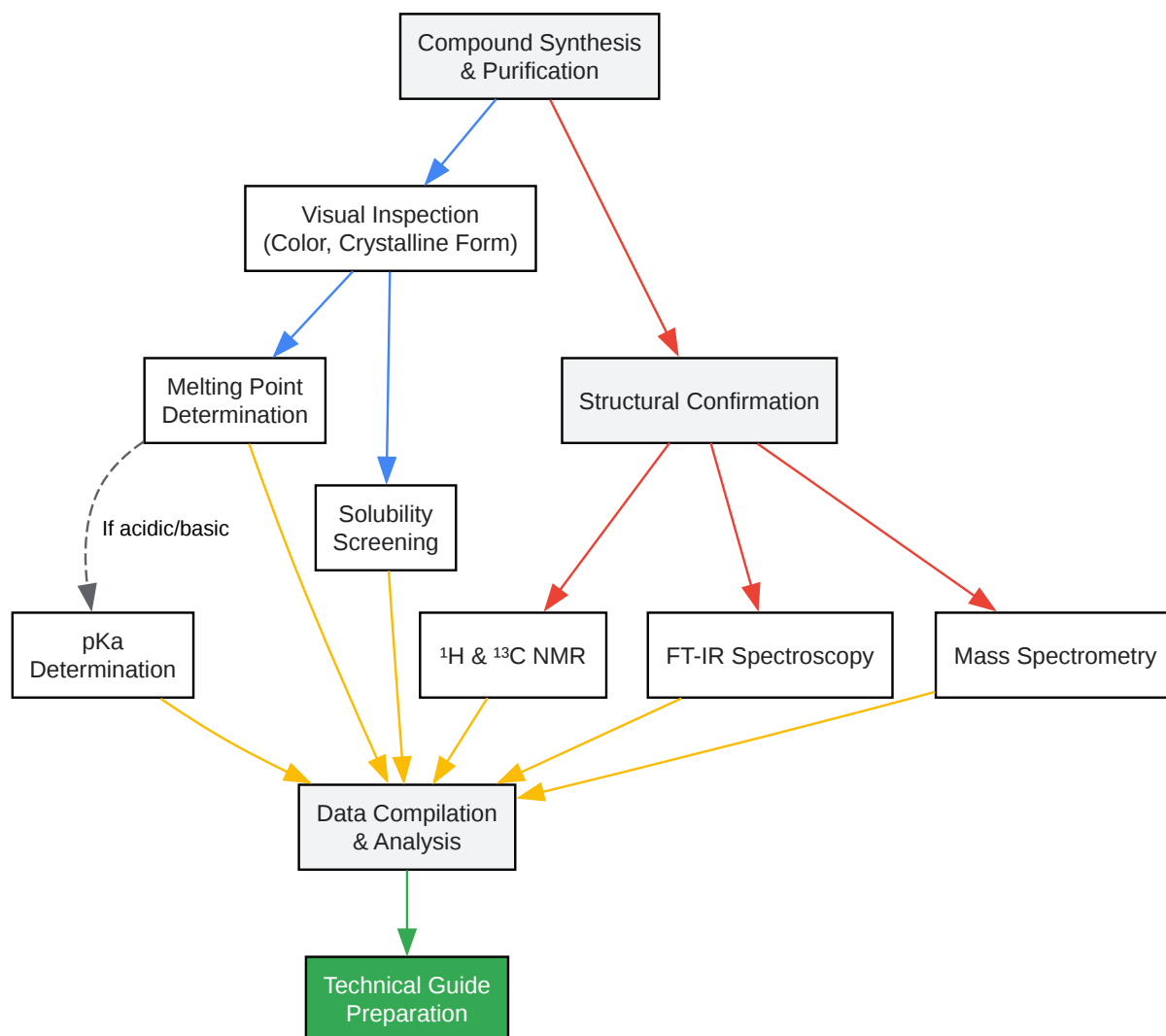
Objective: To measure the acid dissociation constant (pKa) of the carboxylic acid group.

Methodology:

- **Instrumentation:** A calibrated pH meter with a combination electrode, a magnetic stirrer, and a burette are required.
- **Sample Preparation:** A solution of **2-Methoxy-4-nitrobenzoic acid** of known concentration is prepared in water or a suitable co-solvent if the aqueous solubility is low.
- **Titration:** The solution is titrated with a standardized solution of a strong base (e.g., 0.1 M NaOH). The pH of the solution is measured after each incremental addition of the base.
- **Data Analysis:** A titration curve is generated by plotting the pH versus the volume of titrant added. The pKa is determined from the pH at the half-equivalence point of the titration.

Logical Workflow for Physical Characterization

The following diagram illustrates a systematic workflow for the comprehensive physical and spectroscopic characterization of an organic compound such as **2-Methoxy-4-nitrobenzoic acid**.



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Caption: A logical workflow for the physical characterization of an organic compound.

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